

In-Depth Technical Guide: Safety Data for 4,4'-Oxydianiline-d12

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Oxydianiline-d12

Cat. No.: B561028

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4,4'-Oxydianiline-d12**. The information presented is based on the Safety Data Sheet (SDS) for the non-deuterated analogue, 4,4'-Oxydianiline, as the core toxicological and chemical properties are considered equivalent for safety purposes.

Core Safety & Hazard Information

4,4'-Oxydianiline is classified as a hazardous substance with significant health risks. It is crucial to handle this compound with appropriate safety precautions in a controlled laboratory setting.

Hazard Statements:

- Toxic if swallowed, in contact with skin, or if inhaled.[1][2]
- May cause an allergic skin reaction.[2][3]
- Causes skin irritation.[3][4]
- Causes serious eye irritation.[3][4]
- May cause genetic defects.[1][2]
- May cause cancer.[1][2][5]

- Suspected of damaging fertility.[1][2]
- May cause damage to organs (thyroid) through prolonged or repeated exposure if swallowed.[2]
- Very toxic to aquatic life with long-lasting effects.[1]

Quantitative Data Summary

The following tables summarize the key quantitative data available for 4,4'-Oxydianiline.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C12H12N2O	[3][4][6][7][8]
Molecular Weight	200.24 g/mol	[3][4][5][7][8]
Appearance	Colorless crystalline solid or beige powder	[5][7][9]
Melting Point	188-192 °C	[6][7]
Boiling Point	389.4 ± 27.0 °C at 760 mmHg	[6]
Flash Point	218.9 ± 0.0 °C	[6]
Density	1.2 ± 0.1 g/cm ³	[6]
Water Solubility	Insoluble	[6][7][10][11]
LogP (Octanol/Water Partition Coefficient)	0.72	

Table 2: Toxicological Information

Endpoint	Value	Species	Route	Source
LD50	725 mg/kg	Rat	Oral	[5]
LC50 (48h)	0.92 mg/l	Daphnia magna (Water flea)	-	[2]
ErC50 (72h)	21.7 mg/l	Selenastrum capricornutum (green algae)	-	[2]

Experimental Protocols

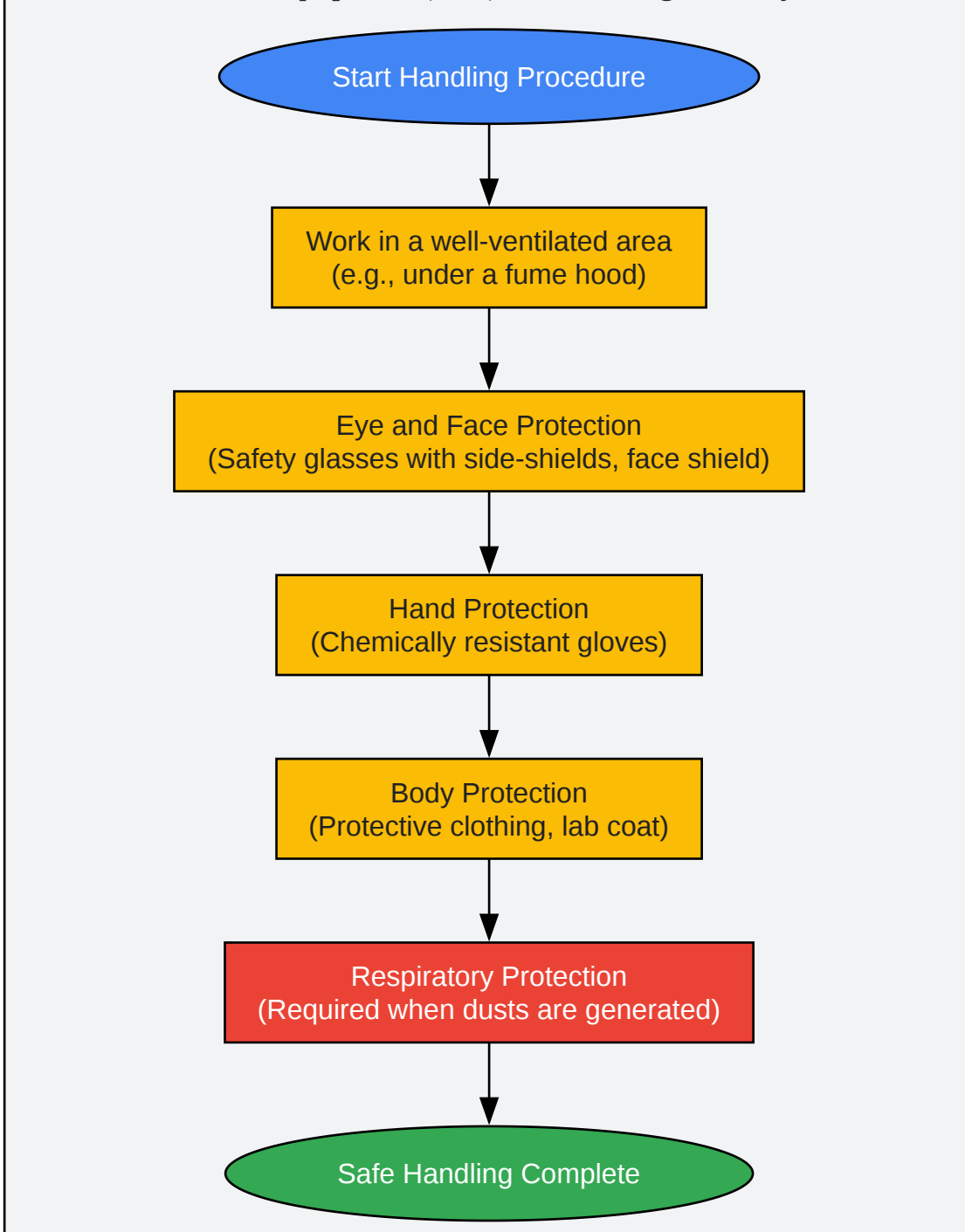
Detailed experimental protocols for the determination of the toxicological endpoints listed above are maintained by the agency that conducted the testing, such as the studies referenced in the National Toxicology Program reports.[10][11] For instance, the oral LD50 in rats was determined in a bioassay of 4,4'-Oxydianiline for possible carcinogenicity.[5] The aquatic toxicity tests (LC50 and ErC50) were conducted according to US-EPA and Regulation (EC) No. 440/2008 guidelines respectively.[2]

Mandatory Visualizations

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the mandatory personal protective equipment required when handling **4,4'-Oxydianiline-d12**.

Personal Protective Equipment (PPE) for Handling 4,4'-Oxydianiline-d12

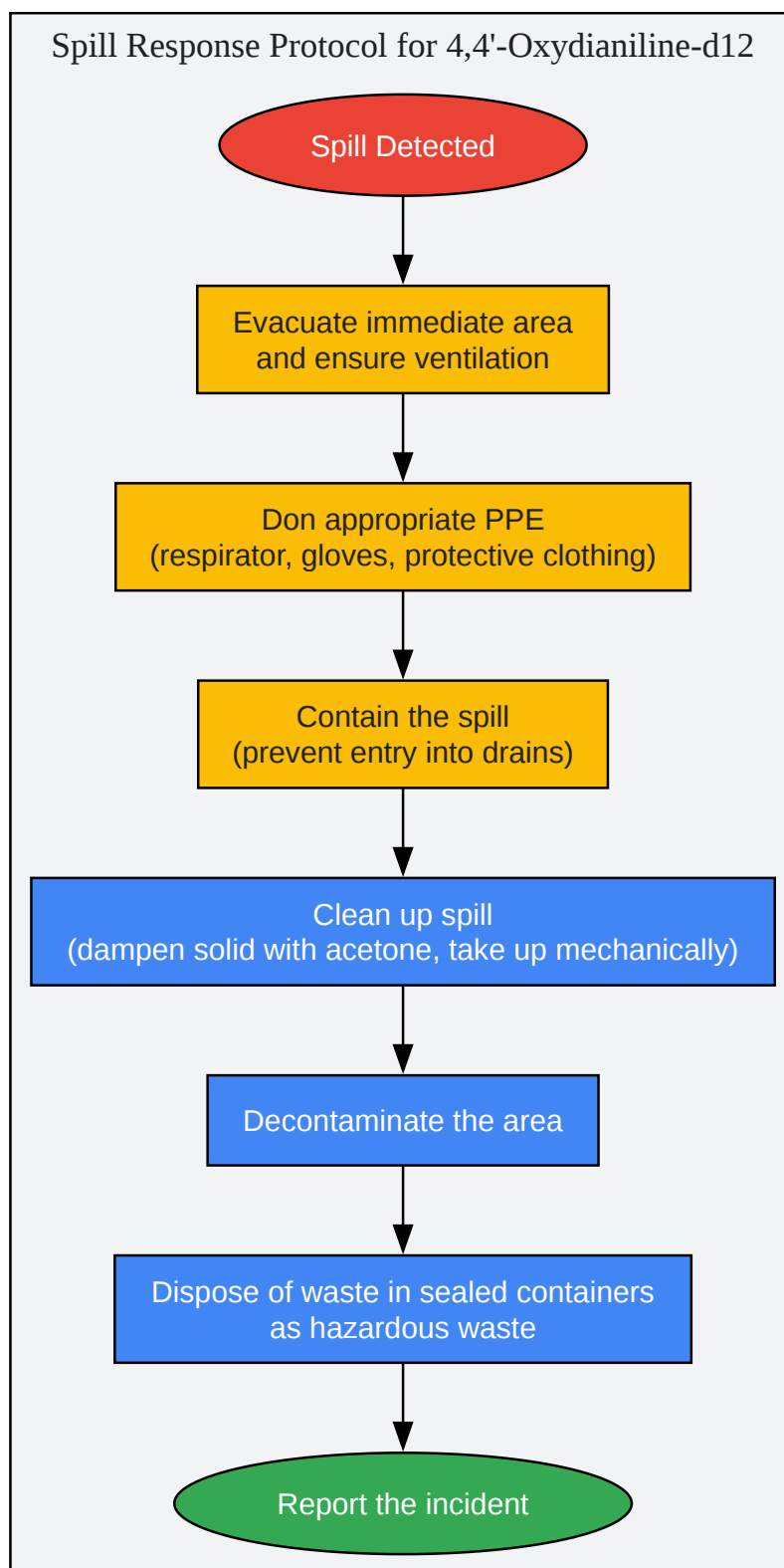


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Caption: Required Personal Protective Equipment (PPE) workflow for handling **4,4'-Oxydianiline-d12**.

Spill Response Protocol

This diagram illustrates the logical workflow for responding to a spill of **4,4'-Oxydianiline-d12**.



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Caption: Logical workflow for responding to a spill of **4,4'-Oxydianiline-d12**.

Handling and Storage

Precautions for Safe Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Use only in well-ventilated areas or outdoors.
- Wear protective gloves, protective clothing, eye protection, and face protection.[3]
- Do not eat, drink, or smoke when using this product.[1]
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.

Conditions for Safe Storage:

- Store in a well-ventilated place and keep the container tightly closed.[1]
- Store in a cool, dry place.[4]
- Keep locked up or in an area accessible only to qualified or authorized persons.[2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]

Exposure Controls and Personal Protection

Engineering Controls:

- Use local and general ventilation to maintain airborne concentrations below exposure limits.
[1]

- Work under a chemical fume hood.

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[\[3\]](#)
- Skin Protection: Wear chemically resistant gloves and protective clothing.[\[3\]](#)
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a combination filter cartridge (organic vapor/acid gas/HEPA) is recommended.[\[5\]](#)

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[\[1\]](#)
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)

Accidental Release Measures

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid dust formation.
- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.[\[3\]](#)

- For small spills, dampen the solid material with a solvent like acetone and transfer it to a suitable container for disposal.[5] For larger spills, take up mechanically and place in suitable containers for disposal.[1]

Disposal Considerations

- Dispose of this material and its container as hazardous waste.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Contaminated packaging should be disposed of as unused product.[5]

This guide is intended for informational purposes and should not be a substitute for a thorough review of the complete Safety Data Sheet and adherence to all institutional safety protocols.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for 4,4'-Oxydianiline-d12]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561028#4-4-oxydianiline-d12-safety-data-sheet-sds-information]

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